

# fumonisin B2 production in *Aspergillus niger* vs *Fusarium*

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## Compound Focus: Fumonisin B2

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## Comparative Overview of Fumonisin B2 Production

The table below summarizes the key differences in FB2 production between *Aspergillus niger* and *Fusarium* species, based on experimental findings [1] [2] [3].

Feature	<i>Aspergillus niger</i>	<i>Fusarium</i> spp. (e.g., <i>F. verticillioides</i> )
Primary Toxins	Almost exclusively Fumonisin B2 (FB2); sometimes FB4 [1] [2].	Fumonisin B1 (FB1), B2 (FB2), and B3 (FB3); FB1 is most prevalent [1] [2] [4].
Optimal Temperature	25°C - 30°C [2].	20°C - 25°C [2].
Optimal Water Activity ( $a_w$ )	Lower $a_w$ ; production is <b>stimulated</b> by solutes like 5% NaCl (salt) or 10-20% sucrose [1] [2].	Higher $a_w$ ; production is <b>inhibited</b> by solutes like NaCl, sucrose, and glycerol [2].
Optimal Growth Media	Czapek Yeast Autolysate Agar with 5% NaCl; Rice Corn Steep Agar [1] [2].	Plant-based media (e.g., barley malt, oat, rice); Potato Dextrose Agar [1] [2].

Feature	<i>Aspergillus niger</i>	<i>Fusarium</i> spp. (e.g., <i>F. verticillioides</i> )
<b>Genetic Cluster</b>	Putative <i>fum</i> gene cluster; often partial deletions or mutations leading to non-production in some strains [5] [6].	Full, conserved <i>fum</i> gene cluster; <i>FUM1</i> is the key polyketide synthase gene [7].
<b>Regulatory Significance</b>	Not yet regulated in products like grapes and wine, unlike Ochratoxin A (OTA) [3].	FB1+FB2 levels are regulated in maize and maize-based products in the EU and other regions [4] [3].

## Experimental Protocols for FB2 Analysis

For researchers looking to replicate or build upon these findings, here are the core methodologies used in the cited studies.

### 1. Fungal Cultivation and Sample Preparation

- **Strains and Growth:** Studies typically use a set of strains from international culture collections (e.g., *A. niger* NRRL 567). Cultures are grown on Petri dishes containing solid agar media like Czapek Yeast Autolysate Agar (CYA) with 5% NaCl or Potato Dextrose Agar (PDA) [1] [2]. Plates are often overlaid with sterile cellophane discs to facilitate easy harvesting of mycelia [7].
- **Environmental Control:** To study the effect of water activity ( $a_w$ ), the media is modified with precise amounts of glycerol, NaCl, or sucrose. The  $a_w$  is verified using an instrument like an Aqualab. Cultures are incubated at various temperatures (e.g., 15-35°C) for up to 10 days [7] [2] [8].
- **Sample Harvesting:** After incubation, the entire fungal colony (mycelia and agar plug) is harvested and frozen at -80°C for subsequent analysis [7].

### 2. Fumonisin Extraction and Analysis

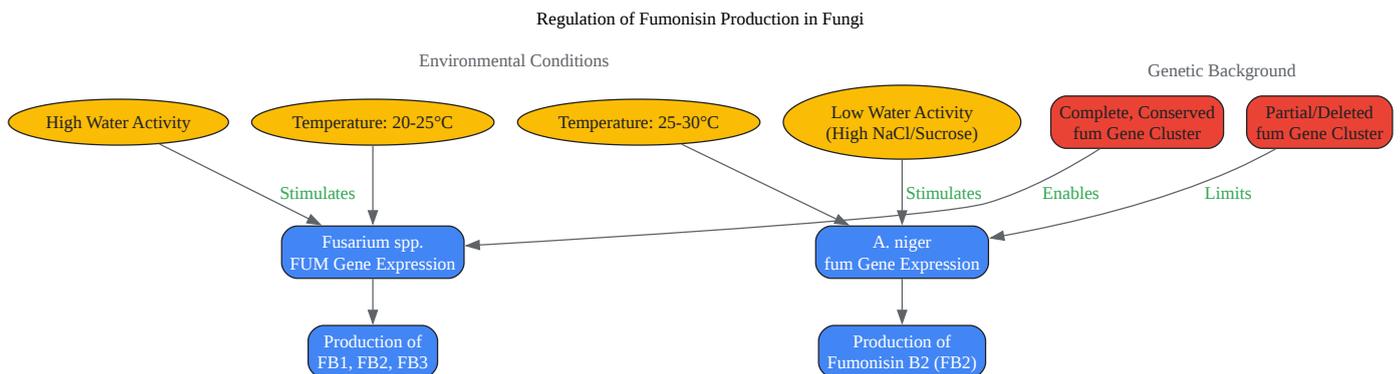
- **Extraction:** The most efficient solvent for extracting FB2 from *A. niger* is **methanol:water (3:1 ratio)** [2]. For *Fusarium*, acetonitrile:water (3:1) is also highly effective [2].
- **Detection and Quantification:** The primary method used for confirmation and measurement is **electrospray Liquid Chromatography-Mass Spectrometry (LC-MS)** [1] [9] [2]. This method provides high sensitivity and specificity. Recovery tests are performed by spiking a non-producing strain with a known FB2 standard to validate the method's accuracy [2].

### 3. Genetic Analysis

- **DNA/RNA Extraction:** Total genomic DNA or RNA is extracted from frozen mycelia using commercial kits [7] [6].
- **Multiplex PCR:** To screen for the presence of fumonisin biosynthetic (*fum*) genes, researchers use multiplex PCR with specific primer sets that amplify fragments of up to eight *fum* genes (e.g., *fum1*, *fum8*, *fum19*). The presence or absence of these bands reveals the genetic potential of a strain to produce FB2 [5] [6].
- **Gene Expression (Microarray/RT-PCR):** To study gene regulation, RNA is reverse-transcribed to cDNA and analyzed using a custom mycotoxin microarray or by Reverse Transcription-PCR (RT-PCR). This allows for the quantification of relative expression levels of key *fum* genes (e.g., *FUM1*, *FUM13*, *FUM19*) under different environmental conditions [7].

## Genetic Basis and Regulation Pathway

The following diagram illustrates the genetic and environmental factors regulating **fumonisin B2** production, highlighting the differences between the two genera.



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## Strategies for Control and Prediction

Recent research focuses on natural and predictive methods to mitigate risk.

- **Bioactive Packaging:** Ethylene-vinyl alcohol (EVOH) copolymer films containing essential oil components like **cinnamaldehyde, isoeugenol, and citral** have shown high efficacy in inhibiting both the growth of *A. niger* and its production of FB2, especially at lower water activities ( $0.95 a_w$ ) and doses of 250-1000  $\mu\text{g}$ /Petri dish [3] [8].
- **Machine Learning for Prediction:** Machine learning models, particularly **XGBoost (eXtreme Gradient Boosting) and Support Vector Machine (SVM)**, have been successfully applied to predict the growth rate of *A. niger* and FB2 production based on environmental parameters (temperature,  $a_w$ ) and anti-fungal treatment doses. These models outperform traditional regression and help in pre-empting contamination [3] [8].

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